

Essential Safety and Operational Guide for 3-(Boc-aminoethyloxy)benzonitrile

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Compound of Interest

Compound Name: 3-(Boc-aminoethyloxy)benzonitrile

Cat. No.: B3040911

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This guide provides immediate, essential safety protocols and logistical plans for handling **3-(Boc-aminoethyloxy)benzonitrile** (CAS No. 252263-98-2). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory operations and proper disposal.

Chemical and Physical Properties

While a comprehensive Safety Data Sheet (SDS) is not publicly available, the following information has been compiled from supplier data.

Property	Value
Chemical Name	3-(Boc-aminoethyloxy)benzonitrile
CAS Number	252263-98-2
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₃
Molecular Weight	262.30 g/mol

Hazard Identification and Precautionary Measures

Based on available data for this compound and general knowledge of related chemical structures (nitriles and Boc-protected amines), the following hazards should be considered.

Hazard Statement	Description
H303	May be harmful if swallowed.
H313	May be harmful in contact with skin.
H333	May be harmful if inhaled.

Signal Word: Warning

Precautionary Statements:

Statement ID	Precautionary Statement
P264	Wash hands thoroughly after handling.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337+P313	If eye irritation persists: Get medical advice/attention.

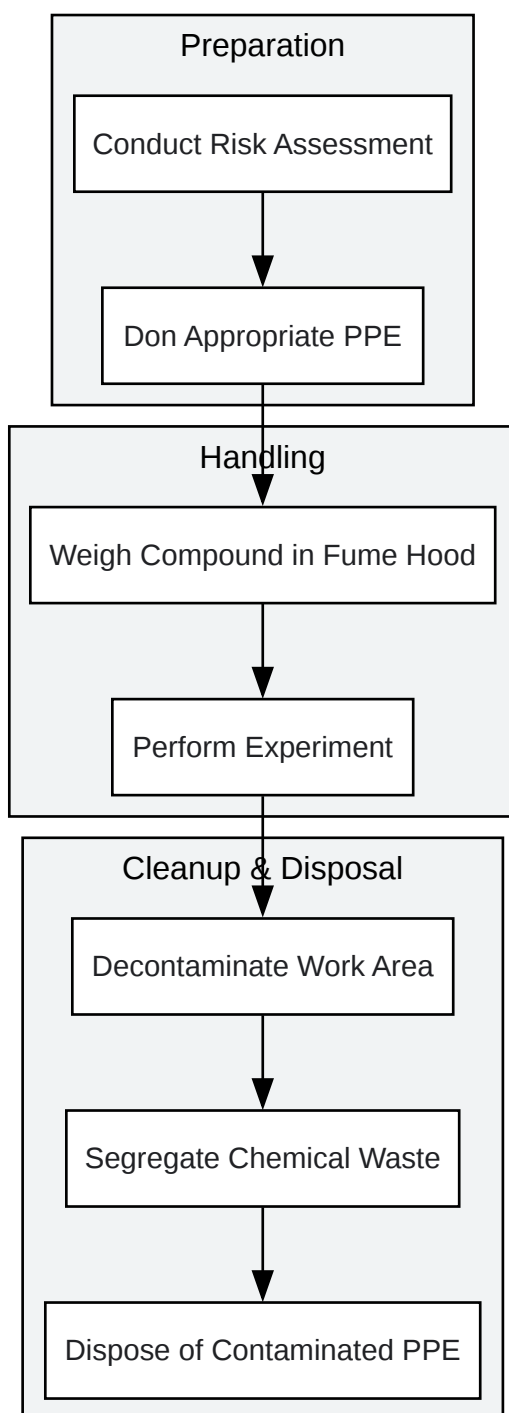
Personal Protective Equipment (PPE)

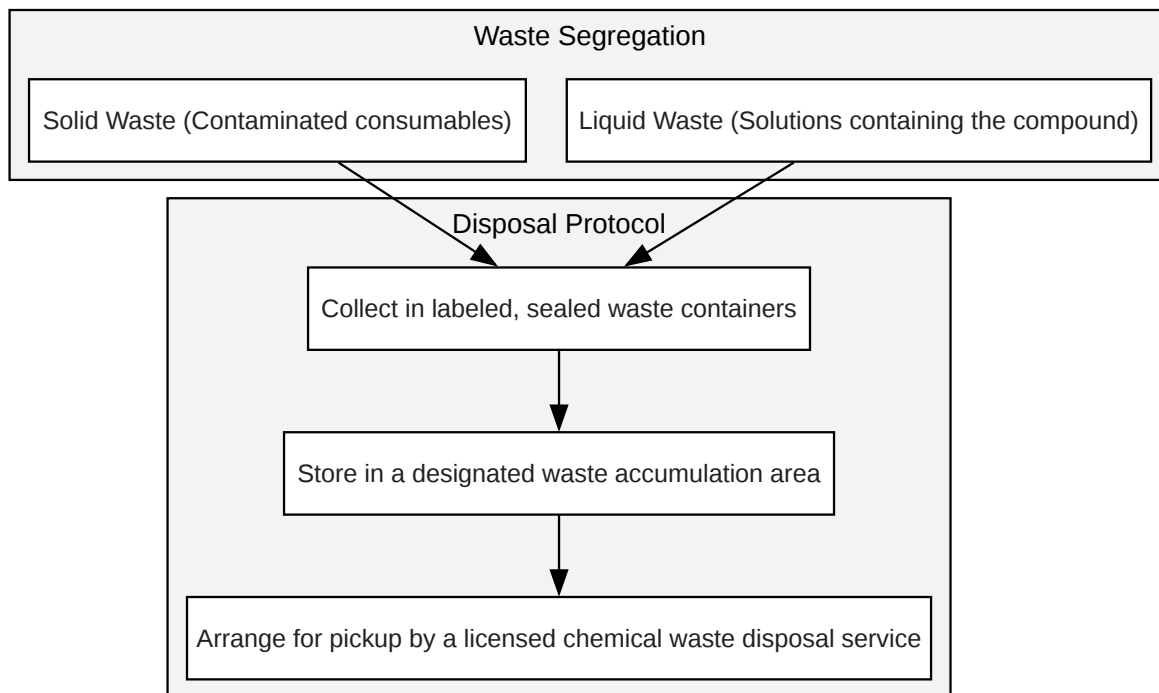
A risk assessment should be conducted for any specific procedure. However, the following PPE is recommended as a minimum standard when handling **3-(Boc-aminoethoxy)benzonitrile**.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Disposable nitrile gloves.	Provides protection against incidental skin contact. ^[1] For prolonged contact, consider thicker, chemical-resistant gloves.
Body Protection	A standard laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	Minimizes inhalation of any dust or vapors.

Experimental Workflow for Handling

The following diagram outlines the standard operational procedure for handling **3-(Boc-aminoethoxy)benzonitrile** in a laboratory setting.





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References

- 1. [echemi.com](https://www.benchchem.com) [echemi.com]
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